

Application Note: GC-MS Analysis of Phenethyl Isobutyrate

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Compound of Interest

Compound Name: Phenethyl isobutyrate

Cat. No.: B089656

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Introduction

Phenethyl isobutyrate is a fragrance ingredient with a floral and fruity aroma, commonly used in perfumes, cosmetics, and as a flavoring agent. The quantitative analysis of **phenethyl isobutyrate** is crucial for quality control, regulatory compliance, and safety assessment of consumer products. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful and widely used analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **phenethyl isobutyrate** in complex matrices.^{[1][2]} This application note provides a detailed protocol for the GC-MS analysis of **phenethyl isobutyrate**, suitable for researchers in the fields of analytical chemistry, cosmetics, and food science.

Experimental Protocols

This protocol is adapted from established methods for the analysis of fragrance allergens in cosmetic products and can be applied to the quantification of **phenethyl isobutyrate**.^{[3][4]}

Sample Preparation: Liquid-Liquid Extraction (LLE)

This method is suitable for the extraction of **phenethyl isobutyrate** from cosmetic matrices such as creams, lotions, and perfumes.

- **Sample Weighing:** Accurately weigh 0.5 g of the cosmetic sample into a 50 mL centrifuge tube.

- Internal Standard Addition: Add a known concentration of an appropriate internal standard (e.g., a deuterated analog or a compound with similar chemical properties not present in the sample).
- Extraction: Add 5 mL of deionized water and 5 mL of methyl tert-butyl ether (MTBE) to the centrifuge tube.^[4]
- Mixing: Vigorously mix the sample using a vortex mixer for 2 minutes to ensure thorough extraction of the analyte into the organic solvent.^[4]
- Phase Separation: Centrifuge the mixture at 3000 rpm for 10 minutes to achieve a clear separation of the aqueous and organic layers.
- Collection: Carefully transfer the upper organic layer (MTBE) to a clean vial.
- Drying: Add anhydrous sodium sulfate to the collected organic extract to remove any residual water.
- Filtration and Dilution: Filter the dried extract through a 0.45 µm syringe filter into a GC vial. If necessary, dilute the extract with MTBE to a concentration within the calibration range.

GC-MS Instrumentation and Conditions

The following instrumental parameters are recommended for the analysis of **phenethyl isobutyrate**.

Parameter	Setting
Gas Chromatograph	
Column	VF-5ms capillary column (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Injector Temperature	250 °C
Injection Volume	1.0 µL
Injection Mode	Splitless
Oven Temperature Program	
Initial Temperature	60 °C, hold for 2 minutes
Ramp 1	3 °C/min to 125 °C
Ramp 2	7 °C/min to 230 °C
Ramp 3	20 °C/min to 300 °C, hold for 5 minutes
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Selective Ion Monitoring (SIM)

Data Presentation

The following table summarizes the key quantitative data for the GC-MS analysis of **phenethyl isobutyrate**.

Analyte	Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ions (m/z)
Phenethyl Isobutyrate	To be determined experimentally	104	71, 91, 192

Note: The retention time is dependent on the specific GC column and conditions and should be determined by running a standard of **phenethyl isobutyrate**.

The mass spectrum of **phenethyl isobutyrate** is characterized by a base peak at m/z 104, which corresponds to the tropylium ion formed after McLafferty rearrangement. Other significant fragment ions are observed at m/z 71 (isobutyryl cation), m/z 91 (tropylium cation from benzyl fragmentation), and the molecular ion at m/z 192.[5]

Mandatory Visualization



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Caption: Experimental workflow for the GC-MS analysis of **phenethyl isobutyrate**.

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